

Proper Disposal of TD-802: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TD-802

Cat. No.: B11935783

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Researchers and drug development professionals handling **TD-802** must adhere to strict disposal protocols to ensure laboratory safety and environmental compliance. As a compound for research use, **TD-802** requires disposal as chemical waste through an authorized hazardous waste program. This guide provides essential information and step-by-step procedures for the proper disposal of **TD-802**.

TD-802 Chemical Profile for Disposal

For accurate record-keeping and labeling of hazardous waste, the following information for **TD-802** is crucial:

Property	Value
Chemical Name	TD-802
CAS Number	2760703-21-5
Molecular Formula	C52H61ClN10O6
Molecular Weight	957.56 g/mol
Physical State	Solid

Experimental Protocol for TD-802 Disposal

The following procedure outlines the steps for the safe collection and disposal of **TD-802** waste in a laboratory setting. This protocol is based on general best practices for chemical waste management.

Materials:

- Appropriate chemical waste container (e.g., a clearly labeled, sealable container made of compatible material)
- Hazardous waste tags or labels as required by your institution's Environmental Health and Safety (EHS) department
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

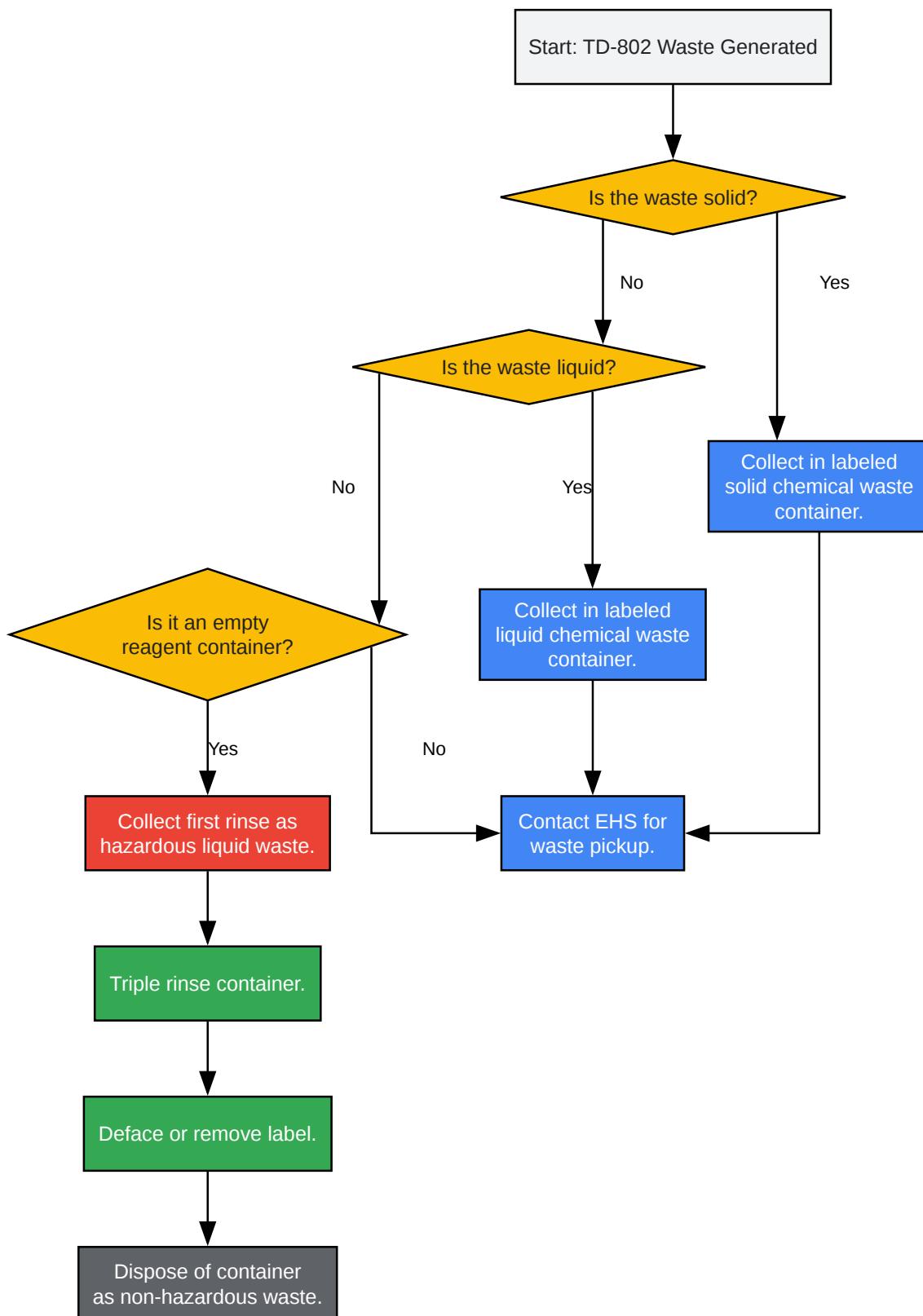
Procedure:

- Waste Segregation:
 - Do not mix **TD-802** waste with other waste streams such as regular trash, sharps, or biohazardous waste.
 - Collect all solid waste contaminated with **TD-802** (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, compatible waste container.
 - For solutions containing **TD-802**, use a designated liquid waste container. Do not dispose of liquid **TD-802** waste down the sanitary sewer.
- Container Labeling:
 - Affix a hazardous waste label to the container before adding any waste.
 - Clearly write the full chemical name, "**TD-802**," on the label. Avoid using abbreviations.
 - List all components of a mixture, including solvents and their approximate concentrations.
 - Indicate the date when the first waste was added to the container.

- Waste Accumulation:
 - Keep the waste container securely sealed at all times, except when adding waste.
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is away from incompatible chemicals.
- Disposal Request:
 - Once the waste container is full, or in accordance with your institution's policies, submit a request for waste pickup to your EHS department.
 - Follow your institution's specific procedures for scheduling a hazardous waste collection.
- Empty Container Disposal:
 - Thoroughly empty any original containers of **TD-802**.
 - The first rinse of the empty container with a suitable solvent must be collected and disposed of as hazardous waste.
 - After the initial rinse is collected, the container can typically be triple-rinsed, the label defaced, and then disposed of as regular solid waste, in accordance with institutional guidelines.

TD-802 Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **TD-802**.

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Caption: Decision workflow for the proper segregation and disposal of **TD-802** waste streams.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com